

Comparative Guide: NMR Stereochemical Assignment of 3-Amino-4-Hydroxy-Piperidin-2-One

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Compound of Interest

Compound Name: 3-Amino-4-hydroxy-piperidin-2-one

Cat. No.: B14789050

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Executive Summary

The stereochemical assignment of **3-amino-4-hydroxy-piperidin-2-one** is a critical checkpoint in the synthesis of protease inhibitors and glycomimetics. This molecule possesses two chiral centers (C3 and C4), resulting in four possible stereoisomers: the cis pair ((3R,4R)/(3S,4S)) and the trans pair ((3R,4S)/(3S,4R)).

Misassignment often occurs because the piperidin-2-one ring adopts a flattened half-chair conformation (due to the planar amide bond), which distorts standard cyclohexane coupling constants. This guide compares three primary assignment methodologies—Scalar Coupling (

), Dipolar Coupling (NOE/ROESY), and DFT-NMR Calculation—to provide a definitive protocol for distinguishing cis and trans relative stereochemistry.

Part 1: Structural Context & Conformation

Unlike a perfect cyclohexane chair, the piperidin-2-one ring is constrained by the lactam functionality (

). Atoms

,

,

, and

often lie roughly in a plane, forcing the ring into a half-chair or distorted envelope geometry.

- Implication: The dihedral angles (

) between H3 and H4 deviate from the ideal

(anti) and

(gauche), affecting

values.

- H-Bonding: In the cis-isomer, an intramolecular hydrogen bond between the C3-amino and C4-hydroxyl groups can lock the conformation, stabilizing the axial-equatorial or equatorial-axial orientation.

Part 2: Methodological Comparison

Method A: 1D H NMR (Analysis)

This is the first-line screening method. It relies on the Karplus relationship, which correlates the vicinal coupling constant (

) with the dihedral angle (

).

- Trans-Diaxial: If H3 and H4 are both axial (

),

is large (8–11 Hz).

- Cis / Trans-Diequatorial: If H3 and H4 are gauche (

),

is small (2–5 Hz).

The Pitfall: A small coupling constant (< 5 Hz) is ambiguous. It could indicate a cis isomer OR a trans isomer existing in a diequatorial conformation (often driven by steric bulk or solvent effects). Therefore, a small

value alone is insufficient for definitive assignment.

Method B: 2D NOESY / ROESY (The Gold Standard)

Nuclear Overhauser Effect Spectroscopy (NOESY) measures through-space interactions (< 5 Å). This method is robust against conformational flexibility because it detects proximity, not orbital overlap.

- Cis-Isomer: H3 and H4 are on the same face. Expect a strong NOE cross-peak between H3 and H4.
- Trans-Isomer: H3 and H4 are on opposite faces. Expect weak or no NOE between H3 and H4.

Method C: DFT-NMR Calculation (GIAO Method)

For novel scaffolds where experimental data is contradictory, calculating chemical shifts and couplings using Density Functional Theory (DFT) provides a mathematical match.

- Workflow: Generate conformers

Optimize Geometry (B3LYP/6-31G*)

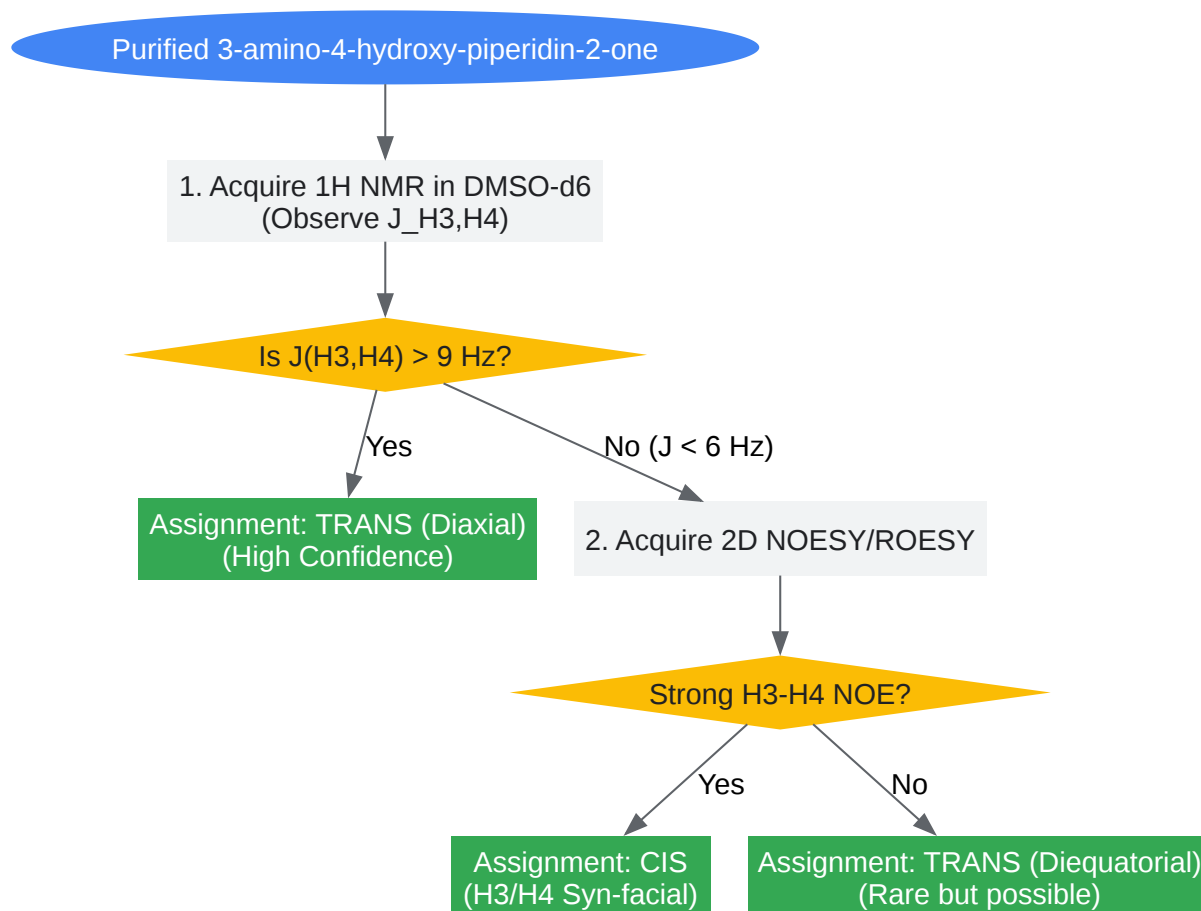
Calculate NMR (GIAO)

Compare Mean Absolute Error (MAE) vs. Experimental.

Part 3: Comparative Analysis Summary

Feature	Method A: Scalar Coupling ()	Method B: NOESY / ROESY	Method C: DFT-NMR
Primary Output	Dihedral angle connectivity	Spatial proximity (< 5 Å)	Calculated and values
Reliability	Medium (High for diaxial-trans)	High (Definitive)	High (Validation)
Sample Req.	< 1 mg	5–10 mg (for clear 2D)	Computational Resources
Time	5 minutes	2–8 hours	24–48 hours
Best For	Quick screening of trans-diaxial	Final confirmation of cis vs trans	Resolving ambiguous cases

Part 4: Visualization of Logic Flow



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Caption: Logical workflow for stereochemical assignment. Large J-coupling confirms trans-diaxial immediately; small J-coupling requires NOE to distinguish cis from trans-diequatorial.

Part 5: Validated Experimental Protocol

Sample Preparation

- Solvent: Use DMSO-d6 (0.6 mL).

- Reasoning: DMSO slows proton exchange, allowing observation of NH and OH protons. It also disrupts intermolecular aggregation, sharpening the signals for H3 and H4.
- Concentration: 5–10 mg is ideal for 2D experiments.

1D Acquisition Parameters

- Pulse Sequence: Standard proton (zg30).
- Scans: 16–64 scans.
- Processing: Apply mild apodization (LB = 0.3 Hz) to resolve fine splitting.
- Analysis: Locate H3 (typically 3.0–3.5 ppm, doublet or dd) and H4 (typically 3.8–4.2 ppm). Measure in Hz.

2D NOESY Acquisition

- Mixing Time (): Set to 500–800 ms for small molecules (MW < 500).
 - Note: If the molecule is tumbling near the zero-quantum limit (), NOE signals may be zero. In this case, switch to ROESY (Mixing time: 200–300 ms).
- Resolution: 2048 x 256 points.
- Key Correlations to Check:
 - H3
H4: Strong = Cis; Weak/None = Trans.
 - H3

H5(ax/eq): Helps confirm the axial/equatorial orientation of H3.

Derivatization (Optional Validation)

If NMR remains ambiguous, convert the amine and alcohol into a cyclic carbamate (oxazolidinone) using phosgene or CDI.

- Cis-isomer: Forms a cis-fused 5,6-bicyclic system (Hz in the rigid 5-membered ring).
- Trans-isomer: Forms a highly strained trans-fused system (often difficult to form or shows distinct strain-induced shifts).

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